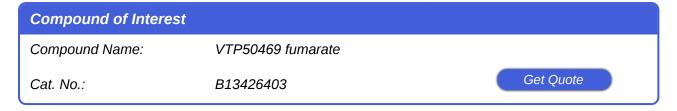


Application Notes and Protocols: RNA-seq Analysis of VTP50469 Fumarate Treated Leukemia Cells

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For Researchers, Scientists, and Drug Development Professionals

Introduction

VTP50469 fumarate is a potent and selective small molecule inhibitor of the Menin-MLL1 interaction, a critical dependency in certain subtypes of acute leukemia, particularly those with MLL rearrangements (MLL-r) or NPM1 mutations.[1][2] By disrupting the Menin-MLL1 complex, VTP50469 aims to reverse the aberrant gene expression program that drives leukemogenesis. This document provides detailed protocols for the analysis of leukemia cells treated with VTP50469 fumarate, with a focus on RNA sequencing (RNA-seq) to elucidate the compound's effect on the transcriptome.

Quantitative Data Summary

The following tables summarize the in vitro efficacy of VTP50469 and its impact on gene expression in various leukemia cell lines.

Table 1: VTP50469 IC50 Values in Leukemia Cell Lines



Cell Line	Leukemia Subtype	IC50 (nM)	
MOLM13	MLL-r AML 13[3][4][5]		
MV4;11	MLL-r AML	17[3][4][5]	
RS4;11	MLL-r ALL	25[3][4][5]	
THP1	MLL-r AML	37[3][4][5]	
NOMO1	MLL-r AML	30[3][4][5]	
ML2	MLL-r AML	16[3][4][5]	
EOL1	MLL-r AML	20[3][4][5]	
KOPN8	MLL-r ALL	15[3][4][5]	
HB11;19	MLL-r ALL	36[3][4][5]	
SEMK2	MLL-r ALL	27[3][4][5]	

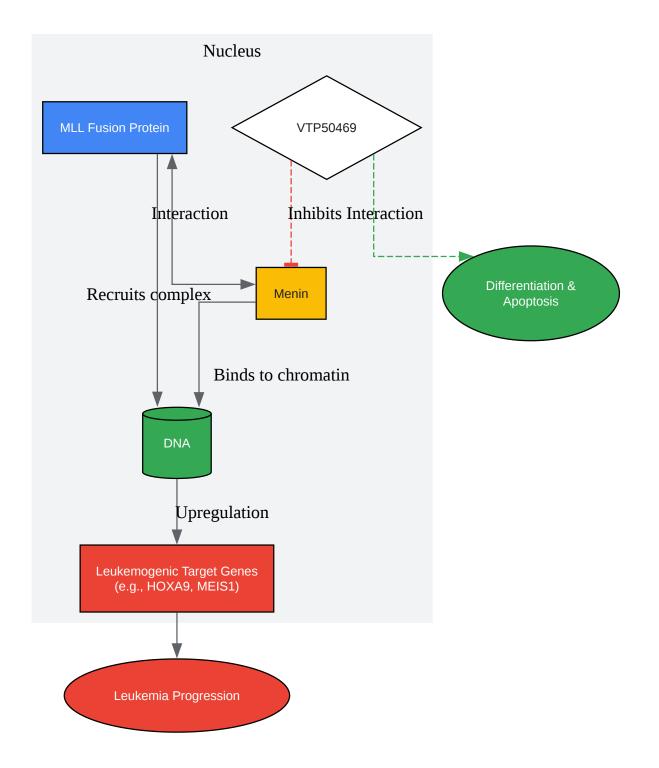
Table 2: Gene Expression Changes in Leukemia Cell Lines Treated with VTP50469

Cell Line	Treatment Duration	Number of Genes with >2-fold Decrease in Expression	Key Downregulated Genes
MOLM13	2 days	153	MEIS1, MEF2C, JMJD1C, PBX3[6]
MOLM13	7 days	160	MEIS1, MEF2C, JMJD1C, PBX3[6]
RS4;11	2 days	61	MEIS1, MEF2C, JMJD1C, PBX3[6]
RS4;11	7 days	475	MEIS1, MEF2C, JMJD1C, PBX3[6]

Signaling Pathway and Experimental Workflow



The following diagrams illustrate the mechanism of action of VTP50469 and the experimental workflow for RNA-seq analysis.



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VTP50469 Mechanism of Action.



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References

- 1. Bioinformatics Workflow of RNA-Seq CD Genomics [cd-genomics.com]
- 2. Protocol for RNA-seq library preparation starting from a rare muscle stem cell population or a limited number of mouse embryonic stem cells PMC [pmc.ncbi.nlm.nih.gov]
- 3. Preparation of cDNA libraries for high-throughput RNA sequencing analysis of RNA 5' ends - PMC [pmc.ncbi.nlm.nih.gov]
- 4. RNA-Seq Data Analysis | RNA sequencing software tools [illumina.com]
- 5. cDNA library preparation for RNA-Seq [bio-protocol.org]
- 6. stemcell.com [stemcell.com]
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